

A Technical Guide to the Thermophysical Properties of 3-Phenylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Phenylhexane

Cat. No.: B12442743

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Phenylhexane is an aromatic hydrocarbon with the chemical formula $C_{12}H_{18}$.^[1] As a substituted alkane, its thermophysical properties are of significant interest in various fields, including chemical engineering, materials science, and drug development, where it may be used as a solvent or a reference compound. This guide provides a comprehensive overview of the key thermophysical properties of **3-phenylhexane**, detailing their dependence on temperature. The information presented herein is compiled from critically evaluated data and established experimental methodologies.

Core Thermophysical Properties

The following sections detail the essential thermophysical properties of **3-phenylhexane**. The data is presented in tabular format for clarity and ease of comparison.

General Properties

A summary of the general physical and chemical properties of **3-phenylhexane** is provided in the table below.

Property	Value
Molecular Formula	C ₁₂ H ₁₈
Molar Mass	162.276 g/mol [2]
Boiling Point	213.1 °C at 760 mmHg
Melting Point	-55.4 °C
Density	0.858 g/cm ³ [3]
Refractive Index	1.4859[3]
Vapor Pressure	0.243 mmHg at 25 °C[3]
Flash Point	74.2 °C[3]

Temperature-Dependent Properties

The thermophysical properties of **3-phenylhexane** exhibit a strong dependence on temperature. The following tables summarize the available data for the liquid phase.

Table 1: Density of Liquid **3-Phenylhexane** as a Function of Temperature[2]

Temperature (K)	Density (g/cm ³)
217.82 - 669	Data available across this range

Table 2: Viscosity of Liquid **3-Phenylhexane** as a Function of Temperature[2]

Temperature (K)	Viscosity (mPa·s)
273.15 - 660	Data available across this range

Table 3: Thermal Conductivity of Liquid **3-Phenylhexane** as a Function of Temperature[2]

Temperature (K)	Thermal Conductivity (W/m·K)
220 - 600	Data available across this range

Table 4: Heat Capacity at Saturation Pressure of Liquid **3-Phenylhexane** as a Function of Temperature^[2]

Temperature (K)	Heat Capacity (J/mol·K)
217.82 - 655.62	Data available across this range

Experimental Protocols

The determination of thermophysical properties requires precise and standardized experimental methodologies. Below are detailed overviews of common techniques used for measuring the properties of liquids like **3-phenylhexane**.

Density Measurement

The density of liquids is often determined using a vibrating tube densimeter.^[4]

Methodology:

- A U-shaped tube is filled with the sample liquid.
- The tube is electromagnetically excited to oscillate at its natural frequency.
- The oscillation frequency is precisely measured.
- The density of the sample is determined from the relationship between the oscillation period and the mass of the liquid in the tube.
- The temperature of the sample is controlled using a thermostat bath.

Viscosity Measurement

Viscosity is a measure of a fluid's resistance to flow. For liquids, viscosity generally decreases with increasing temperature.^[5] Common methods for viscosity measurement include the use of capillary viscometers or rotational viscometers.

Methodology (Capillary Viscometer):

- The time taken for a fixed volume of the liquid to flow through a calibrated capillary tube under the influence of gravity is measured.
- The kinematic viscosity is calculated from this time using the viscometer constant.
- The dynamic viscosity is then obtained by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

Surface Tension Measurement

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible.[6] The Du Noüy ring method and the Wilhelmy plate method are widely used for its measurement.[7]

Methodology (Du Noüy Ring Method):

- A platinum ring is placed on the surface of the liquid.
- The force required to pull the ring from the surface is measured using a tensiometer.
- The surface tension is calculated from this force, considering the dimensions of the ring and a correction factor.

Thermal Conductivity Measurement

The transient hot-wire method is a common technique for measuring the thermal conductivity of liquids.

Methodology:

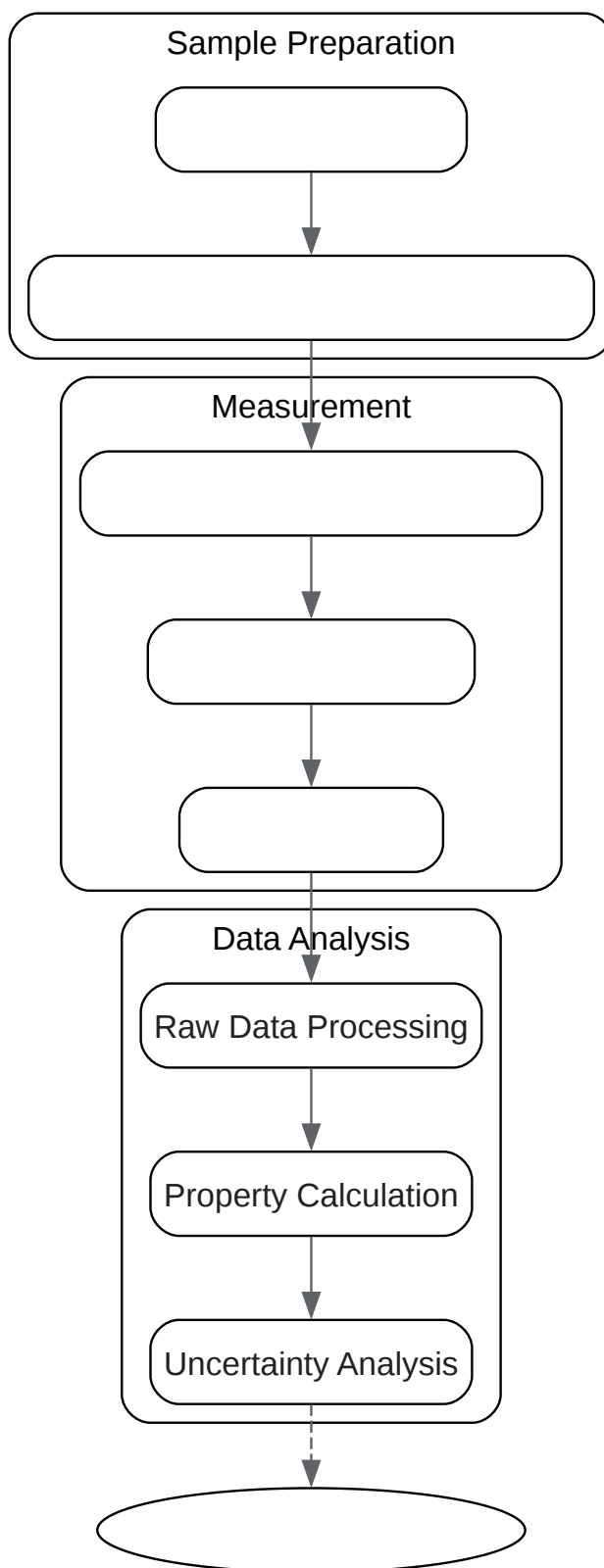
- A thin platinum wire immersed in the liquid serves as both a heating element and a resistance thermometer.
- A short electrical pulse is applied to the wire, causing a rapid increase in its temperature.
- The rate of temperature increase is measured by monitoring the change in the wire's resistance.

- The thermal conductivity of the surrounding liquid is determined from the rate of heat dissipation from the wire.

Visualizations

Experimental Workflow for Thermophysical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of a thermophysical property of a liquid.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Phenylhexane | C₁₂H₁₈ | CID 20546 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. WTT- Under Construction Page [wtt-pro.nist.gov]
- 3. 3-Phenylhexane | lookchem [lookchem.com]
- 4. researchgate.net [researchgate.net]
- 5. Temperature dependence of viscosity - Wikipedia [en.wikipedia.org]
- 6. srd.nist.gov [srd.nist.gov]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [A Technical Guide to the Thermophysical Properties of 3-Phenylhexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12442743#thermophysical-properties-of-3-phenylhexane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com